

Application Note: Mass Spectrometry Analysis of 2-(2-Methoxyphenoxy)acetohydrazide

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Compound of Interest

Compound Name: 2-(2-Methoxyphenoxy)acetohydrazide

CAS No.: 107967-88-4

Cat. No.: B009715

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Executive Summary

This guide details the mass spectrometric characterization of **2-(2-Methoxyphenoxy)acetohydrazide** (CAS: 580001), a critical intermediate in the synthesis of heterocyclic bioactive compounds (e.g., oxadiazoles, triazoles) and Schiff bases.

While hydrazides are chemically versatile, their analysis presents specific challenges, including high polarity and susceptibility to in situ derivatization with carbonyl-containing contaminants. This protocol provides a robust LC-ESI-MS/MS workflow, elucidates the fragmentation mechanism (McLafferty-like rearrangements and ether cleavage), and offers troubleshooting strategies to distinguish the native analyte from artifactual hydrazones.

Chemical Context & Analyte Properties[1][2][3][4][5][6][7][8][9][10][11]

Understanding the physicochemical properties of the analyte is the prerequisite for successful ionization and separation.

Property	Description
IUPAC Name	2-(2-Methoxyphenoxy)acetohydrazide
Molecular Formula	<chem>CC(=O)NNc1ccc(OC)cc1</chem>
Monoisotopic Mass	196.0848 Da
	197.0921 Da
Key Moieties	[1] [2] [3] • Guaiacol (2-Methoxyphenol): Lipophilic anchor, UV active. • Ether Linker: Site of collision-induced dissociation (CID). • Hydrazide (): Polar, basic, reactive nucleophile.

Critical Insight: The hydrazide group is a "hard" nucleophile. If the sample is dissolved in low-grade acetone or methanol containing formaldehyde traces, it will spontaneously form hydrazones, leading to "ghost peaks" at

(acetone adduct) or

(formaldehyde adduct).

Experimental Protocol

Sample Preparation

Objective: Maximize ionization efficiency while preventing degradation or artifact formation.

- Stock Solution: Dissolve 1 mg of analyte in 1 mL of DMSO (Dimethyl sulfoxide).
 - Why DMSO? Hydrazides have poor solubility in pure water and acetonitrile. DMSO prevents precipitation.
- Working Standard: Dilute stock to 1 µg/mL using 50:50 Water:Methanol (v/v) containing 0.1% Formic Acid.

- Caution: Do NOT use Acetone as a solvent or cleaning agent for glassware.
- Filtration: Filter through a 0.22 µm PTFE syringe filter to remove particulates.

LC-MS/MS Conditions

System: UHPLC coupled to Q-TOF or Triple Quadrupole MS.

Chromatographic Parameters:

- Column: C18 Reverse Phase (e.g., Agilent ZORBAX Eclipse Plus, 2.1 x 50 mm, 1.8 µm).
- Mobile Phase A: Water + 0.1% Formic Acid (Proton source).
- Mobile Phase B: Acetonitrile + 0.1% Formic Acid.
- Flow Rate: 0.3 mL/min.
- Gradient:
 - 0-1 min: 5% B (Isocratic hold for polar retention)
 - 1-6 min: 5%
 - 95% B (Linear gradient)
 - 6-8 min: 95% B (Wash)
 - 8-10 min: 5% B (Re-equilibration)

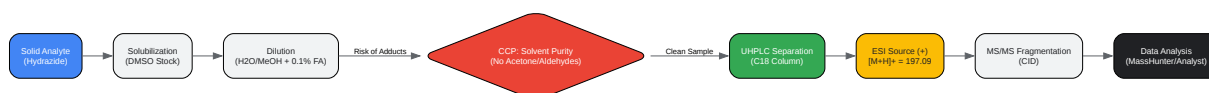
Mass Spectrometry Parameters (ESI+):

- Ionization Mode: Electrospray Ionization (Positive).
- Capillary Voltage: 3500 V.
- Drying Gas Temp: 325°C.
- Fragmentor Voltage: 110 V (Optimized to prevent in-source fragmentation).

- Collision Energy (CE): Ramp 10–30 eV for MS/MS experiments.

Visual Workflow

The following diagram illustrates the logical flow from sample preparation to data validation, highlighting critical control points (CCPs).



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Figure 1: Analytical workflow emphasizing the Critical Control Point (CCP) regarding solvent purity to prevent hydrazone artifact formation.

Results & Discussion: Fragmentation Mechanism

Primary Ionization

In ESI positive mode, the molecule is protonated primarily at the terminal nitrogen of the hydrazide group (

) or the carbonyl oxygen. The observed precursor ion is

197.09.

Collision-Induced Dissociation (CID) Pathways

Fragmentation of hydrazides follows distinct pathways driven by the stability of the resulting acylium or phenoxy ions.

Pathway A: Loss of Hydrazine (Neutral Loss)

- Mechanism: Inductive cleavage of the amide bond.

- Transition:

.

- Loss:

(32 Da).

- Product: 2-(2-methoxyphenoxy)acetyl cation (Acylium ion).

Pathway B: Loss of Ammonia

- Mechanism: Intramolecular rearrangement involving the hydrazide protons.

- Transition:

.

- Loss:

(17 Da).

- Product: Cyclic oxadiazolone-like intermediate or isocyanate derivative.

Pathway C: Ether Cleavage (Diagnostic)

- Mechanism: Cleavage of the

or

bond.

- Transition:

or

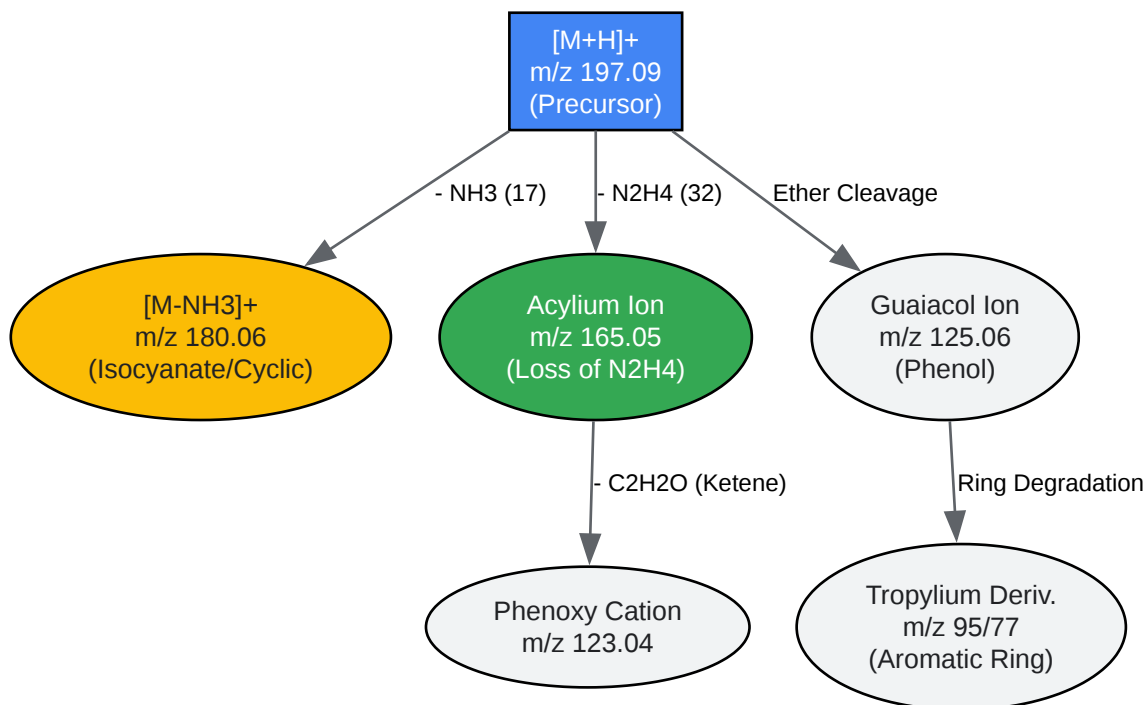
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- Product:

- 123: 2-Methoxyphenoxy cation (radical loss).

- 125: Protonated Guaiacol (2-methoxyphenol).

Fragmentation Tree Diagram



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Figure 2: Proposed fragmentation pathway for **2-(2-Methoxyphenoxy)acetohydrazide** under ESI-MS/MS conditions.

Validation & Troubleshooting

Linearity and Sensitivity

- Linear Range: 1 ng/mL to 1000 ng/mL ().
- LOD: Typically ~0.5 ng/mL (S/N > 3) on a Triple Quadrupole system.

Troubleshooting "Ghost Peaks"

If you observe peaks at

237 or

209, your sample has reacted with contaminants.

Observed	Contaminant	Reaction Product	Corrective Action
237.12	Acetone	Isopropylidene hydrazone	Remove acetone from wash vials; use fresh MeOH.
209.09	Formaldehyde	Methylene hydrazone	Check water quality; avoid plasticware leaching formyl groups.
415.15	Analyte Dimer	Sodium-bridged dimer	Lower concentration; optimize declustering potential.

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